

A Comprehensive Technical Guide to the Physical and Chemical Properties of Potassium-41

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Compound of Interest

Compound Name: Potassium41

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of Potassium-41 (^{41}K), a stable isotope of potassium. The information compiled herein is intended to serve as a critical resource for researchers, scientists, and professionals in the field of drug development, offering detailed data, experimental insights, and a visualization of its role in biological transport studies.

Core Physical Properties

Potassium-41 is one of the two stable, naturally occurring isotopes of potassium, the other being Potassium-39.[1][2] Unlike the radioactive isotope Potassium-40, ^{41}K is non-radioactive and has been utilized in a variety of scientific applications, including agrochemical research and drug design.[3][4]

The fundamental physical characteristics of Potassium-41 are summarized in the table below, providing a quantitative look at its atomic and nuclear properties.

Property	Value
Atomic Mass	40.96182526 g/mol [5], 40.9618260 amu[6]
Natural Abundance	6.7302%[7][8][9]
Stability	Stable[1][2][8]
Nuclear Spin (I)	3/2[7][8]
Magnetic Dipole Moment (μ)	+0.214872(5) μ N[8]
Electric Quadrupole Moment (Q)	+0.0734(7) barn[8]
Binding Energy	351.61895788 MeV[8]
Mass Excess	-35.559074 MeV[10]
Electron Configuration	[Ar] 4s ¹ (for the potassium atom)[2]
Atomic Radius	227.2 pm[2]
Covalent Radius	220 pm[3]
Van der Waals Radius	275 pm[2][3]
Crystal Structure (of Potassium)	Body-Centered Cubic (BCC)[3][4]
Melting Point (of Potassium)	336.7 K[3][4]
Boiling Point (of Potassium)	1032 K[3][4]

Chemical Properties and Reactivity

As an isotope of potassium, ⁴¹K exhibits the characteristic chemical behavior of an alkali metal. It is highly reactive and readily forms a +1 cation (K⁺) in chemical reactions. In its elemental form, potassium is a soft, silvery-gray metal that reacts vigorously with water, producing potassium hydroxide (KOH) and hydrogen gas in a highly exothermic reaction.[2][11] Due to its high reactivity, elemental potassium is not found in nature.[11]

Potassium-41 is typically supplied and used in the form of its compounds, most commonly as Potassium-41 Chloride (⁴¹KCl).[2][3] Other common compounds of potassium include

potassium hydroxide, potassium peroxide, potassium nitrate (KNO_3), potassium permanganate, potassium carbonate, and potassium sulfate.[\[11\]](#)[\[12\]](#)

Experimental Protocols for Isotopic Analysis

The determination and quantification of Potassium-41, particularly in the context of isotopic ratio studies, rely on sophisticated analytical techniques. While specific protocols are application-dependent, the following methodologies represent the core experimental approaches cited in the literature.

Activation Analysis

Neutron Activation Analysis (NAA) is a highly sensitive nuclear analytical technique used for determining the elemental composition of a wide variety of materials. For the detection of ^{41}K , a sample is irradiated with neutrons, causing the stable ^{41}K isotope to capture a neutron and transform into the radioactive isotope Potassium-42 (^{42}K). As ^{42}K decays, it emits characteristic gamma rays, which can be measured. The intensity of these gamma rays is proportional to the amount of ^{41}K in the original sample. This method has been employed in soil and plant investigations to trace the uptake and distribution of potassium.[\[13\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

The nuclear magnetic properties of ^{41}K , specifically its nuclear spin of $3/2$ and its magnetic moment, make it an NMR-active nucleus.[\[8\]](#) ^{41}K NMR spectroscopy can be used to probe the local chemical environment of potassium ions in solution and in solid materials.[\[14\]](#) By measuring the resonance frequency and relaxation times of the ^{41}K nucleus, information about its interactions with neighboring atoms and molecules can be obtained.[\[14\]](#)

Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)

For high-precision measurements of potassium isotope ratios ($^{41}\text{K}/^{39}\text{K}$), MC-ICP-MS is the state-of-the-art technique.[\[15\]](#)[\[16\]](#) This method involves introducing a sample into a high-temperature plasma, which ionizes the potassium atoms. The resulting ions are then accelerated and separated based on their mass-to-charge ratio in a magnetic field. A multi-collector system allows for the simultaneous detection of different isotopes, enabling highly

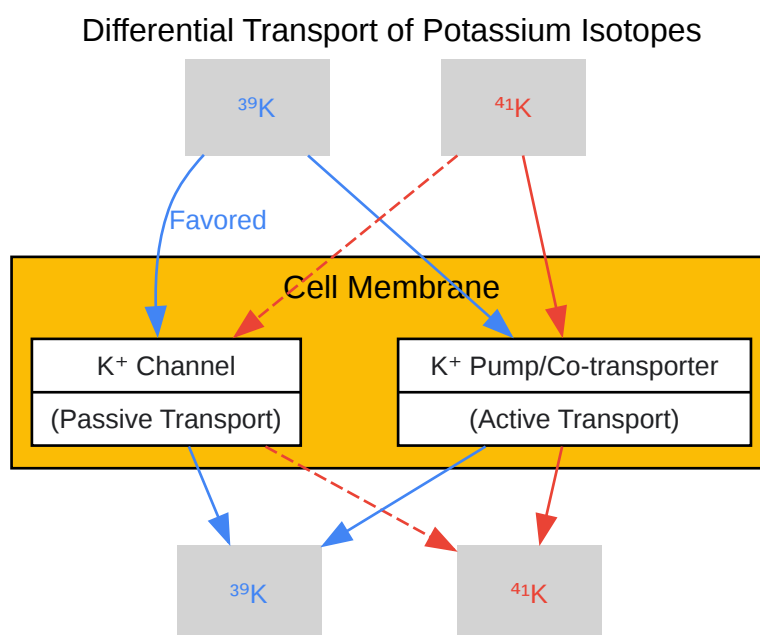
precise and accurate determination of isotopic ratios.[15][16] This technique is crucial for studies investigating isotopic fractionation in biological and geological systems.[15][16]

Isotopic Fractionation in Biological Transport

Recent studies have highlighted the utility of stable potassium isotopes in elucidating the mechanisms of potassium transport in biological systems.[15] The research indicates that different cellular transport mechanisms can lead to isotopic fractionation, meaning they preferentially transport one isotope over the other.[15]

Specifically, it has been observed that passive transport of K^+ through channels and pores tends to favor the lighter isotope, ^{39}K . [15] In contrast, active transport against an electrochemical gradient via pumps and co-transporters shows less isotopic fractionation.[15] This differential behavior provides a powerful tool for quantitatively assessing the fluxes of potassium through various transport pathways in vivo.

Below is a diagram illustrating this principle of differential potassium isotope transport across a cell membrane.



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